

Chemical structure and properties of ethylparaben

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Compound of Interest

Compound Name: Ethylparaben

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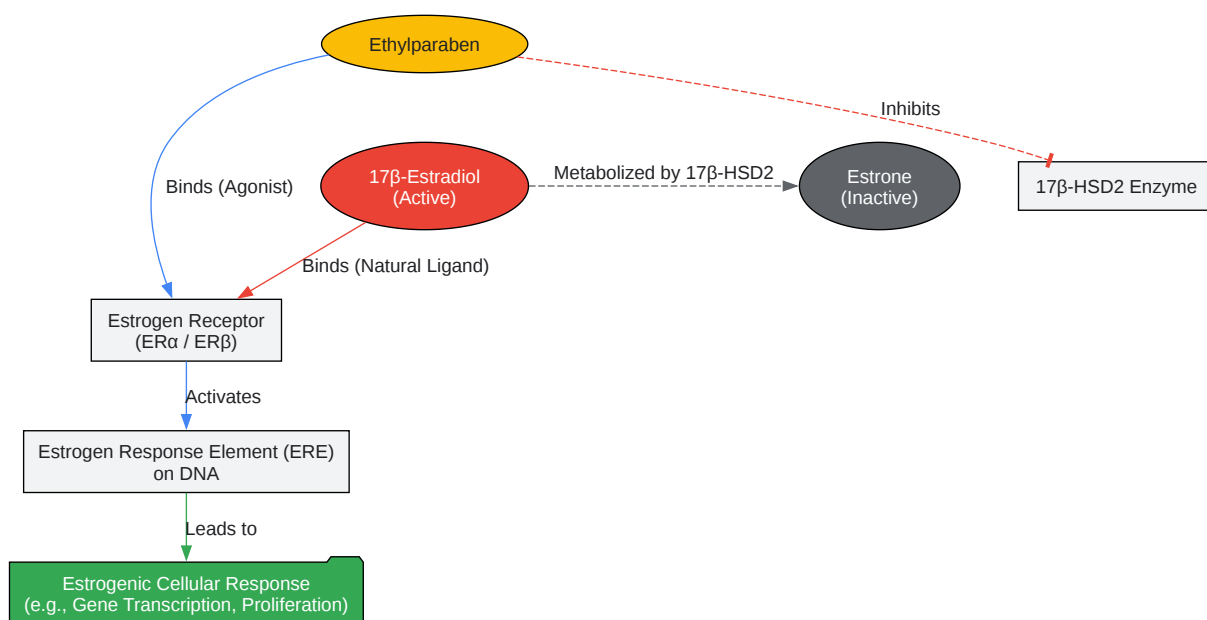
An In-depth Technical Guide to the Chemical Structure and Properties of **Ethylparaben**

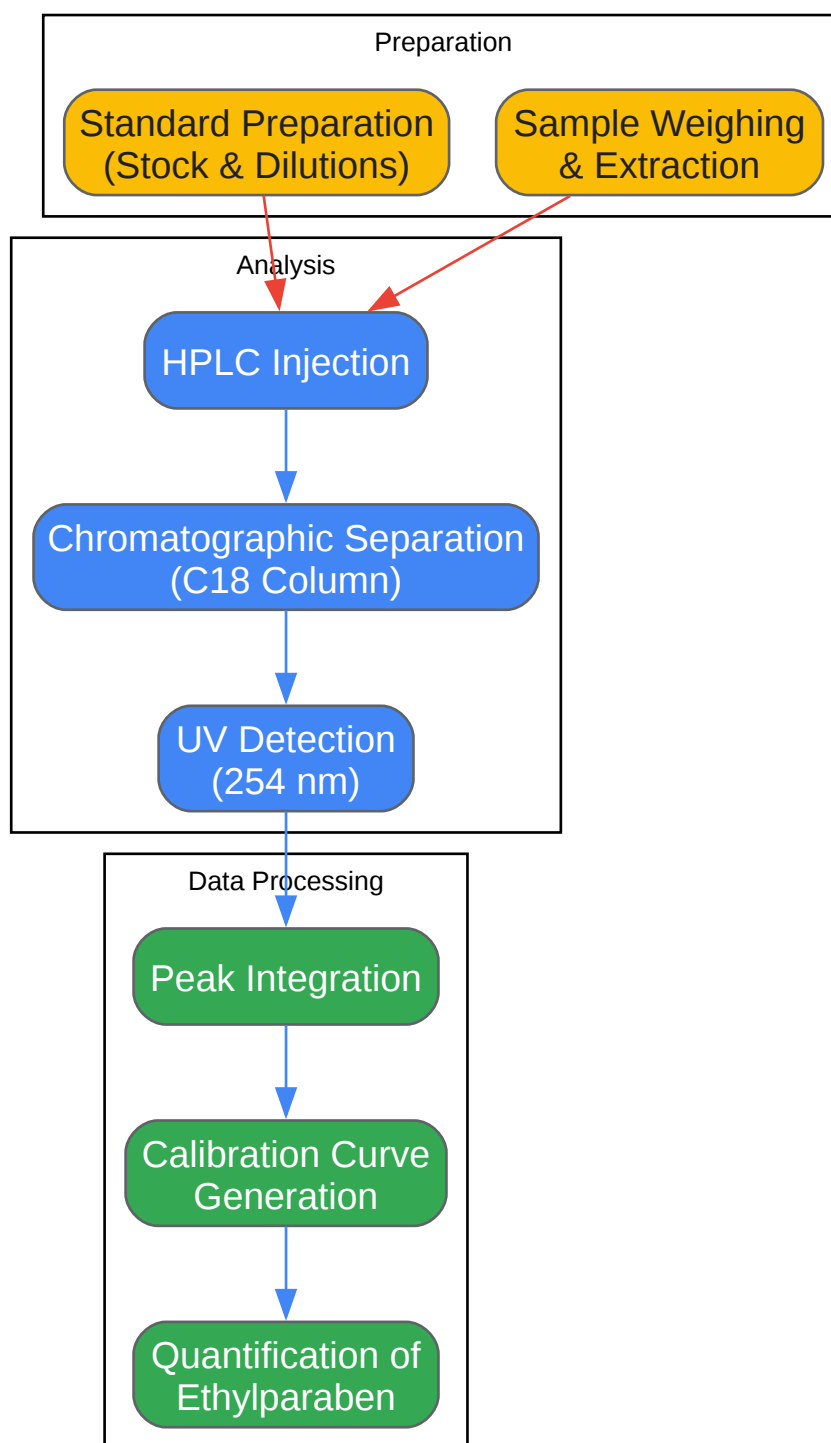
Introduction

Ethylparaben (ethyl 4-hydroxybenzoate) is an ethyl ester of p-hydroxybenzoic acid and a member of the paraben class of chemicals.^[1] It is widely utilized across the pharmaceutical, cosmetic, and food industries as an antimicrobial preservative due to its efficacy against fungi and bacteria.^{[2][3]} Its chemical stability and broad-spectrum antimicrobial action make it a common ingredient in a vast array of products, from topical pharmaceuticals and makeup to processed foods.^{[4][5]} However, its role as a potential endocrine-disrupting chemical (EDC) has garnered significant scientific attention, particularly concerning its weak estrogenic activity.^{[6][7]} This guide provides a detailed overview of the chemical structure, physicochemical properties, biological activities, and analytical methodologies related to **ethylparaben** for researchers, scientists, and drug development professionals.

Chemical Structure and Identification

Ethylparaben is formally synthesized by the esterification of 4-hydroxybenzoic acid with ethanol.^{[2][8]} Its structure consists of a benzene ring substituted with a hydroxyl group and an ethyl ester group at the para position.





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